

# A Technical Guide to 6-iodo-1H-indole: Structure, Properties, and Synthetic Protocols

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## Compound of Interest

Compound Name: 6-iodo-1H-indole

Cat. No.: B105608

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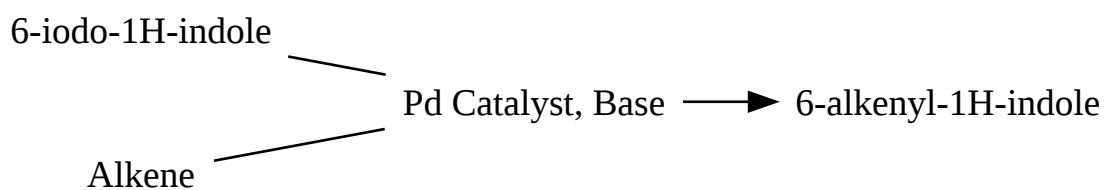
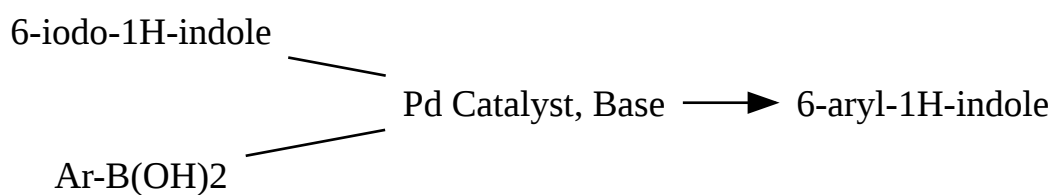
This technical guide provides a comprehensive overview of **6-iodo-1H-indole**, a halogenated derivative of the indole scaffold, which is a core structural motif in numerous biologically active compounds. This document details its chemical structure, IUPAC nomenclature, physicochemical properties, and key synthetic methodologies. The information presented herein is intended to support researchers and professionals in the fields of medicinal chemistry, organic synthesis, and drug development.

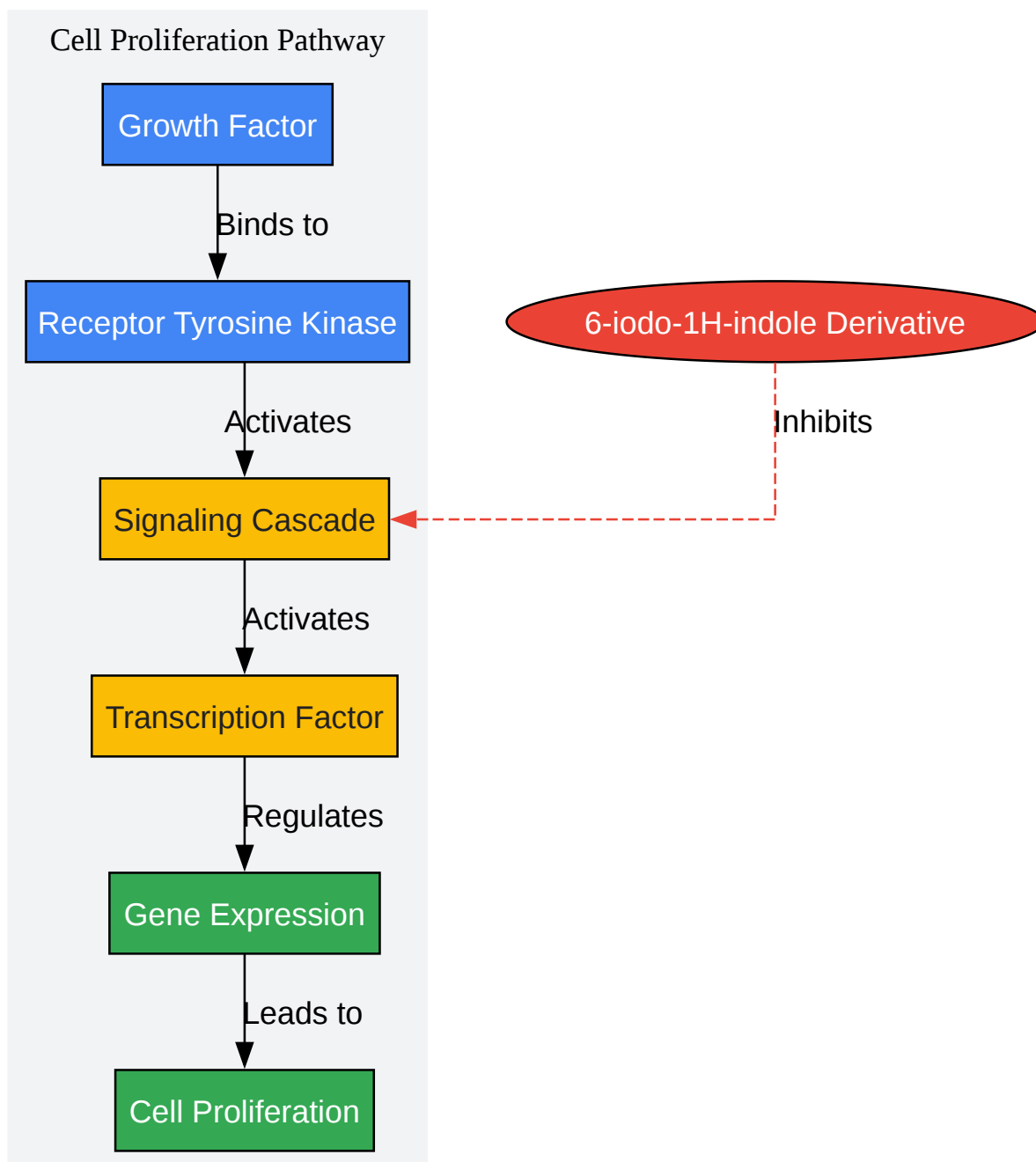
## Chemical Structure and IUPAC Name

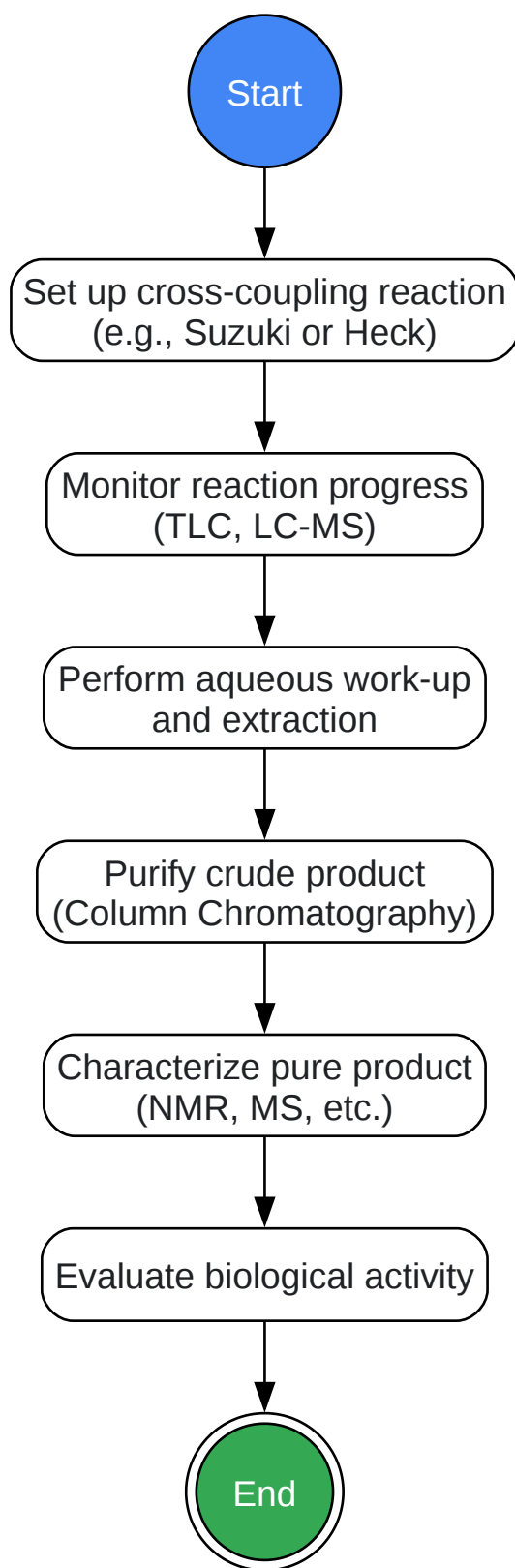
The foundational aspects of **6-iodo-1H-indole** are its molecular structure and systematic name.

IUPAC Name: **6-iodo-1H-indole**

Chemical Structure:







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